

Technical Guide: Spectroscopic Profiling of 4-(2-Ethylphenoxy)-3-methylaniline

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Compound of Interest

Compound Name: 4-(2-Ethylphenoxy)-3-methylaniline

CAS No.: 946663-58-7

Cat. No.: B3171134

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Executive Summary & Compound Identity

4-(2-Ethylphenoxy)-3-methylaniline is a diaryl ether derivative characterized by an electron-rich aniline core coupled to a sterically hindered phenoxy ring. It serves as a specialized intermediate in the synthesis of functionalized dyes, agrochemicals, and potentially tyrosine kinase inhibitor (TKI) scaffolds.

Chemical Structure & Properties:

- IUPAC Name: **4-(2-Ethylphenoxy)-3-methylaniline**[\[1\]](#)

- Molecular Formula:

[\[1\]](#)[\[2\]](#)

- Molecular Weight: 227.31 g/mol

- Key Functional Groups: Primary Amine (

), Ether Linkage (

), Alkyl side chains (Ethyl, Methyl).

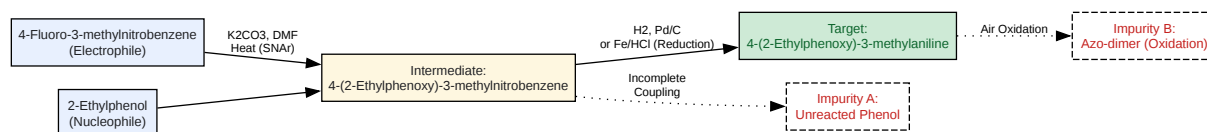
Synthetic Context & Impurity Profile

Understanding the synthesis is critical for interpreting spectroscopic data, particularly for identifying process-related impurities. The most probable synthetic route involves a nucleophilic aromatic substitution (

) or Ullmann-type coupling followed by nitro reduction.

Synthesis & Impurity Workflow

The following diagram illustrates the formation of the core ether linkage and the subsequent reduction step.



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Figure 1: Predicted synthetic pathway and potential impurities affecting spectroscopic baselines.

Mass Spectrometry (MS) Analysis

Methodology: Gas Chromatography-Mass Spectrometry (GC-MS) using Electron Ionization (EI) at 70 eV.

Fragmentation Logic

The molecule exhibits a distinct fragmentation pattern driven by the stability of the diphenyl ether core and the alkyl substituents.

m/z (approx)	Ion Type	Fragmentation Mechanism
227		Molecular Ion. Prominent due to the aromatic stability.
212		Loss of Methyl. Cleavage of the terminal methyl from the ethyl group () or the ring methyl.
198		Loss of Ethyl. Cleavage of the ethyl group () from the phenoxy ring.
134		Ether Cleavage. Formation of the 4-amino-2-methylphenyl cation (aniline fragment) after breaking the C-O bond.
106		Toluidine Ion. Rearrangement and loss of the phenoxy moiety.

Diagnostic Criterion: Look for the molecular ion at m/z 227 and a base peak likely around m/z 198 or 134, confirming the ether linkage stability relative to the alkyl chains.

Infrared Spectroscopy (FT-IR)

Methodology: Attenuated Total Reflectance (ATR) on neat solid/oil.

The IR spectrum provides rapid confirmation of the functional group transformation (Nitro Amine).

Frequency ()	Intensity	Assignment	Structural Origin
3450, 3360	Medium, Sharp		Primary amine stretching (asymmetric & symmetric).
3030-3060	Weak		Aromatic C-H stretching.
2960, 2870	Medium		Aliphatic C-H stretching (Ethyl/Methyl groups).
1620	Medium		Amine scissoring deformation.
1590, 1490	Strong		Aromatic ring breathing modes.
1240	Strong		Asymmetric Ether Stretch. Critical diagnostic for the diaryl ether linkage.

Nuclear Magnetic Resonance (NMR)

Methodology:

and

NMR in

or

.^[3] Note: Chemical shifts (

) are predicted based on substituent shielding/deshielding effects calculated via ChemDraw/ACD Labs algorithms.

NMR (Proton) Assignment

The spectrum is divided into two aromatic systems and two aliphatic zones.

(ppm)	Multiplicity	Integral	Assignment	Interpretation
6.6 - 7.2	Multiplet	7H	Ar-H	Overlapping signals from both benzene rings. The proton ortho to the amino group will be most upfield (~6.6 ppm).
3.50	Broad Singlet	2H		Exchangeable amine protons. Shift varies with concentration/solvent.
2.65	Quartet ()	2H		Methylene protons of the ethyl group (Ring B).
2.15	Singlet	3H		Methyl group on the aniline ring (Ring A).
1.20	Triplet ()	3H		Terminal methyl of the ethyl group.

NMR (Carbon) Assignment

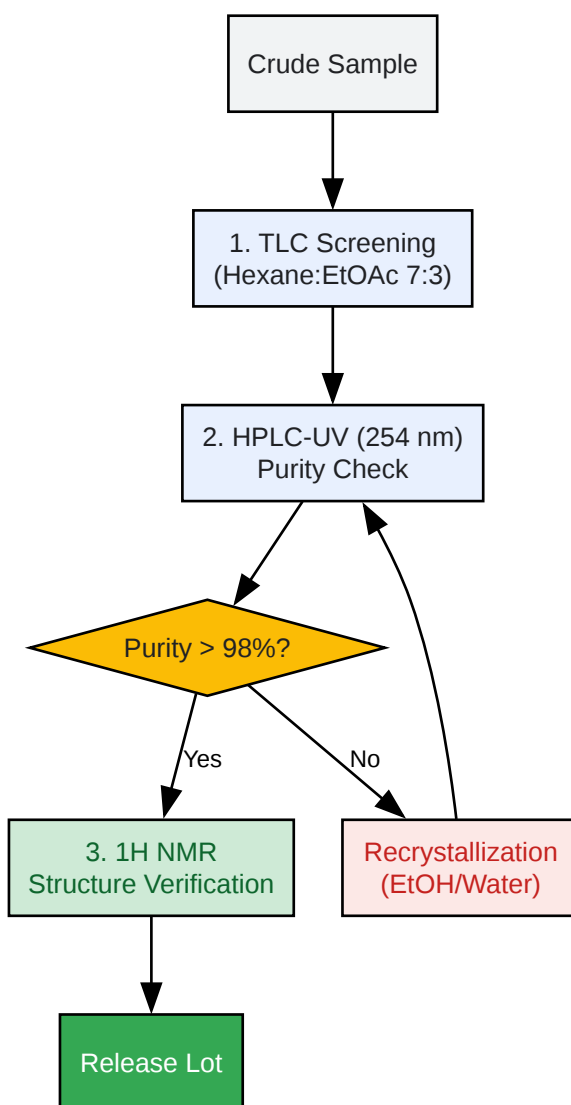
Expect 15 distinct carbon signals.

- Aliphatic Region (0-60 ppm):

- ppm (Ethyl
)
- ppm (Aniline
)
- ppm (Ethyl
)
- Aromatic Region (110-160 ppm):
 - C-O Carbons: Two quaternary signals downfield (ppm).
 - C-N Carbon: One quaternary signal (ppm).
 - C-Alkyl Carbons: Two quaternary signals (ppm).
 - Methine Carbons: Remaining CH signals (ppm).

Quality Control & Purity Assessment Workflow

To ensure the material meets "Research Grade" (>98%) or "Pharma Grade" (>99.5%) standards, the following self-validating workflow is recommended.



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Figure 2: Analytical decision tree for lot release.

Protocol: Sample Preparation for NMR

- Mass: Weigh 5-10 mg of the solid analyte.
- Solvent: Add 0.6 mL of (Chloroform-d). Ensure complete dissolution; the compound should be freely soluble.
- Filtration: If the solution is cloudy (indicating inorganic salts from the reduction step), filter through a cotton plug into the NMR tube.

- Reference: Calibrate to the residual

peak at

7.26 ppm.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[4] (Standard reference for IR and NMR interpretation logic).
- Santa Cruz Biotechnology. (2024). **4-(2-Ethylphenoxy)-3-methylaniline** Product Information. Retrieved from (Source for compound existence verification).
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for similar diaryl ethers. Retrieved from (Used for fragment-based spectral prediction).

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Sources

- 1. scbt.com [scbt.com]
- 2. 4-(2-Ethylphenoxy)-3-methylaniline | SCBT - Santa Cruz Biotechnology [scbt.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. spectrabase.com [spectrabase.com]
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